

Spectroscopic Elucidation of 4-(Dimethylamino)benzenesulfonamide: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name:	4-(Dimethylamino)benzenesulfonamide
Cat. No.:	B2440055

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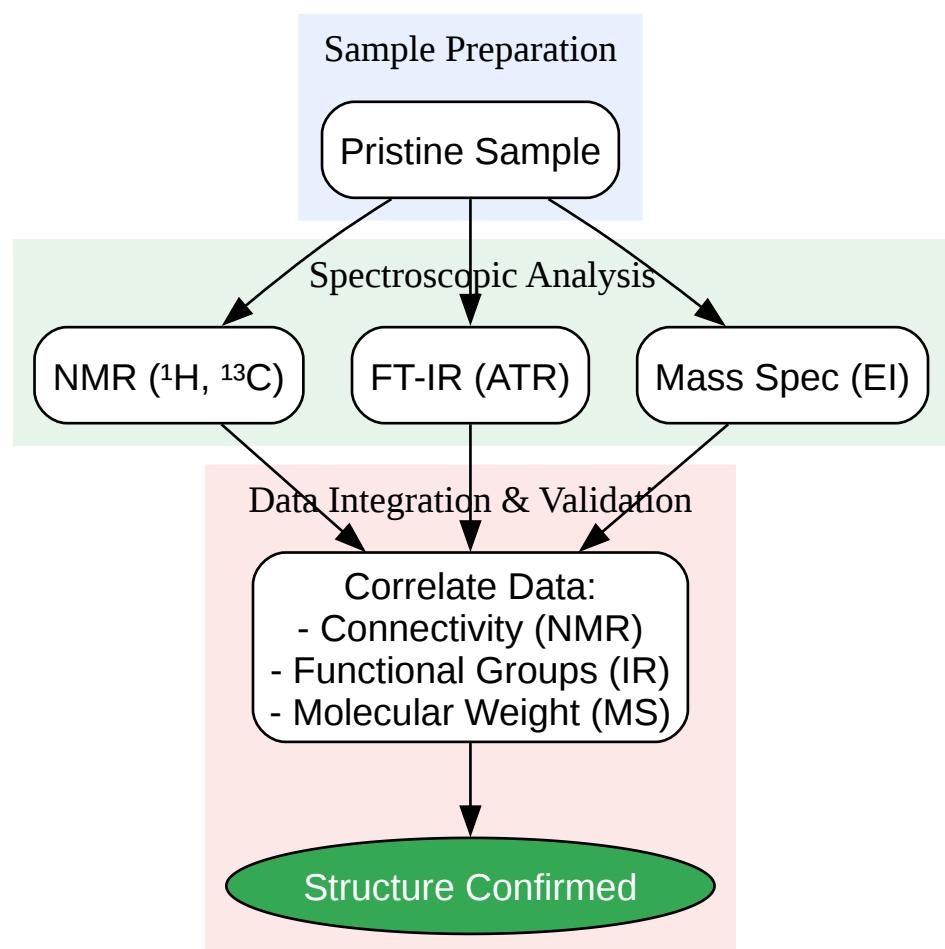
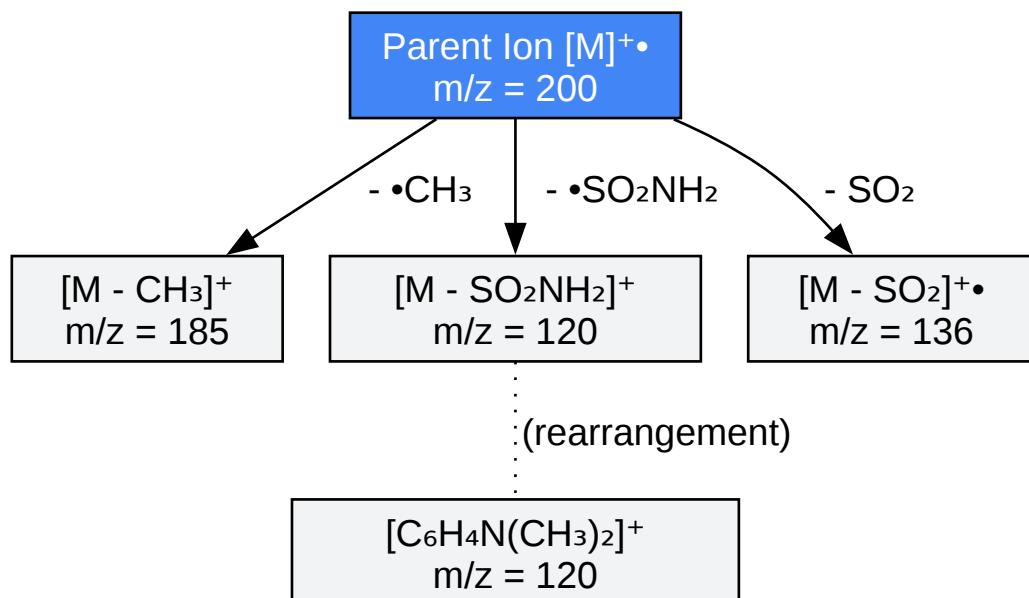
Introduction

4-(Dimethylamino)benzenesulfonamide is a para-substituted aromatic compound featuring both a strong electron-donating group (dimethylamino) and a strong electron-withdrawing group (sulfonamide). This unique electronic structure makes it a valuable building block and chemical intermediate in the synthesis of various pharmaceutical agents and dyes. The structural integrity and purity of such compounds are paramount in research and development, particularly in the pharmaceutical industry where molecular identity directly impacts biological activity and safety.^[1]

This technical guide provides a comprehensive analysis of the core spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to characterize **4-(Dimethylamino)benzenesulfonamide**. As a self-validating system, the convergence of these distinct analytical techniques provides unambiguous confirmation of the molecular structure. This document is designed to move beyond a simple data repository, offering field-proven insights into the causality behind spectral features and the logic informing experimental design.

Molecular Structure and Spectroscopic Overview

The foundational step in any spectroscopic analysis is a clear understanding of the target molecule's structure. The key to interpreting the spectra of **4-(Dimethylamino)benzenesulfonamide** lies in recognizing the interplay between its electron-donating and withdrawing substituents.



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References

- 1. researchgate.net [researchgate.net]
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